

DPNI-GABA solubility and preparation of stock solutions

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Compound of Interest

Compound Name: DPNI-GABA

Cat. No.: B15621053

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DPNI-GABA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of stock solutions for **DPNI-GABA**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **DPNI-GABA**?

A1: **DPNI-GABA** is highly water-soluble.^[1] For optimal dissolution, it is recommended to use water, with gentle warming if necessary, to prepare stock solutions up to 2 mM.^[1] For experimental use, **DPNI-GABA** can also be directly dissolved in the extracellular solution at the desired final concentration, such as 1 mM.^[2]

Q2: I am having trouble dissolving **DPNI-GABA** in water. What should I do?

A2: If you encounter solubility issues, gentle warming of the solution can aid in dissolution.^[1] Ensure you are not exceeding a concentration of 2 mM when using only water. For higher concentrations, further optimization of the solvent may be required, though this is not commonly reported. It is also crucial to use the batch-specific molecular weight provided on the product vial for accurate concentration calculations.

Q3: What is the recommended storage condition for **DPNI-GABA** stock solutions?

A3: Solid **DPNI-GABA** should be stored at -20°C.[3] While specific stability data for **DPNI-GABA** in solution is not readily available, general best practices for similar compounds suggest that stock solutions should also be stored at -20°C. For long-term storage, it is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q4: Is **DPNI-GABA** light sensitive?

A4: As a "caged" compound designed for photo-release, **DPNI-GABA** is inherently light-sensitive. Stock solutions and experimental preparations should be protected from light to prevent premature uncaging of GABA.

Quantitative Data Summary

The following table summarizes the key quantitative information for **DPNI-GABA**.

Parameter	Value	Source
Molecular Weight	499.3 g/mol	[3]
Solubility in Water	Up to 2 mM (with gentle warming)	[1]
Recommended Storage	-20°C (solid and stock solutions)	[3]

Experimental Protocols

Preparation of a 10 mM DPNI-GABA Stock Solution

Materials:

- **DPNI-GABA** powder
- Nuclease-free water
- Vortex mixer
- Water bath or heating block

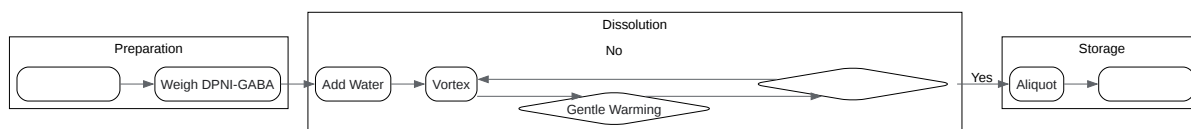
- Sterile microcentrifuge tubes

Methodology:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 499.3 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.993 \text{ mg}$
- Weigh the **DPNI-GABA**: Carefully weigh out the calculated amount of **DPNI-GABA** powder.
- Dissolution:
 - Add the **DPNI-GABA** powder to a sterile microcentrifuge tube.
 - Add the appropriate volume of nuclease-free water (e.g., 1 mL for a 10 mM solution).
 - Vortex the solution thoroughly.
 - If the compound does not fully dissolve, gently warm the solution (e.g., in a 37°C water bath) for short intervals, vortexing in between, until it is fully dissolved.
- Storage:
 - Store the stock solution at -20°C, protected from light.
 - For frequent use, it is recommended to prepare smaller aliquots to minimize freeze-thaw cycles.

Visualizations

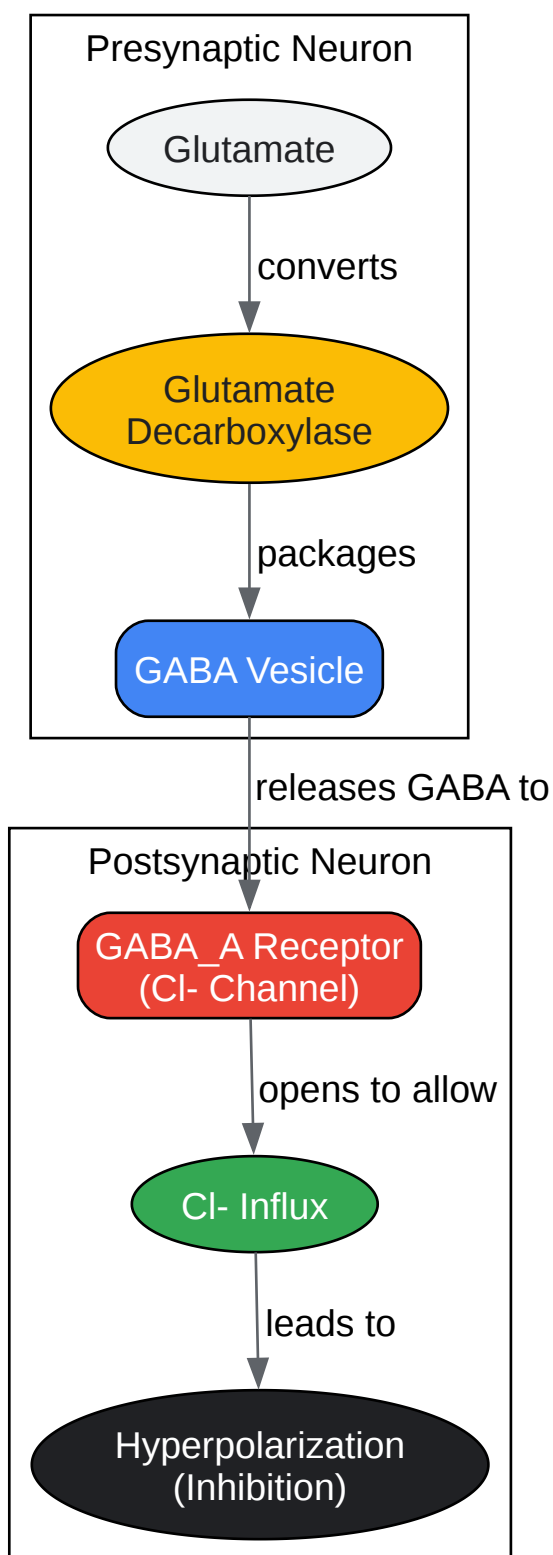
Experimental Workflow for DPNI-GABA Stock Solution Preparation



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Caption: Workflow for preparing a **DPNI-GABA** stock solution.

Simplified GABAergic Signaling Pathway



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References

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- 2. researchgate.net [researchgate.net]
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